

m-PEG7-t-butyl ester safety data sheet information

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Compound of Interest

Compound Name: *m-PEG7-t-butyl ester*

Cat. No.: B609291

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In-Depth Technical Guide: m-PEG7-t-butyl ester

This technical guide provides a comprehensive overview of **m-PEG7-t-butyl ester**, a heterobifunctional polyethylene glycol (PEG) linker. It is intended for researchers, scientists, and professionals in drug development who utilize such molecules for bioconjugation, drug delivery, and the development of therapeutic agents like antibody-drug conjugates (ADCs) and PROTACs. This document collates available safety data, physical and chemical properties, and general experimental considerations.

Disclaimer: A specific Safety Data Sheet (SDS) for **m-PEG7-t-butyl ester** was not publicly available at the time of this writing. The safety and handling information presented herein is synthesized from data on structurally similar compounds and general safety assessments of PEG derivatives. It is imperative to handle this chemical with care and in accordance with standard laboratory safety practices.

Chemical Identification and Properties

m-PEG7-t-butyl ester is a PEG derivative featuring a methoxy group at one terminus and a t-butyl protected carboxylic acid at the other. The hydrophilic PEG spacer enhances the solubility of conjugated molecules in aqueous media.^{[1][2]} The t-butyl ester protecting group can be removed under acidic conditions to reveal a reactive carboxylic acid.^{[1][2]}

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source
IUPAC Name	tert-butyl 3-[2-[2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy]ethoxy]propanoate	[3]
Synonyms	m-PEG7-Boc, m-PEG6-Boc	[3][4]
CAS Number	874208-90-9	[3]
Molecular Formula	C ₂₀ H ₄₀ O ₉	[3]
Molecular Weight	424.5 g/mol	
Purity	≥95% - 98%	[2][4]
Appearance	Viscous liquid	[5]
Color	Colorless	[5]

Safety and Handling

While a specific SDS for **m-PEG7-t-butyl ester** is not available, the safety profile can be inferred from data on similar PEG compounds and general chemical safety principles. PEG and its derivatives are generally considered to have low toxicity and are used in a variety of cosmetic and pharmaceutical applications.[6] However, as with any chemical, appropriate precautions should be taken.

An SDS for the structurally related compound, Amino-PEG7-t-butyl ester, indicates that it may be harmful if swallowed and very toxic to aquatic life with long-lasting effects.[7] Given the structural similarity, it is prudent to handle **m-PEG7-t-butyl ester** with similar care.

Table 2: Hazard and Precautionary Information (based on a similar compound)

Category	Information	Source
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[7]
GHS Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant.	[7]

Exposure Controls and Personal Protection

Control Parameter	Recommendation	Source
Engineering Controls	Use only in areas with appropriate exhaust ventilation. Ensure adequate ventilation. Provide accessible safety shower and eye wash station.	[7]
Eye/Face Protection	Wear safety goggles with side-shields.	[7]
Hand Protection	Wear protective gloves.	[7]
Skin and Body Protection	Wear impervious clothing.	[7]
Respiratory Protection	Use a suitable respirator if ventilation is inadequate.	[7]

Handling and Storage

Condition	Recommendation	Source
Safe Handling	Avoid inhalation, contact with eyes and skin. Avoid dust and aerosol formation.	[7]
Storage	Keep container tightly sealed in a cool, well-ventilated area. Store at -20°C. Keep away from direct sunlight and sources of ignition.	[2] [5] [7]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[7]

First Aid Measures

Exposure Route	First Aid Procedure	Source
Eye Contact	Remove any contact lenses, locate eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.	[7]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.	[7]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.	[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[8]

Experimental Protocols

Due to the lack of specific experimental data for **m-PEG7-t-butyl ester**, a generalized protocol for assessing acute oral toxicity, based on standard OECD guidelines and information from the SDS of a similar compound, is provided as an example.

Example Protocol: Acute Oral Toxicity Assessment

Objective: To determine the acute oral toxicity of a test substance.

Principle: The test substance is administered orally to a group of experimental animals at a specific dose. Observations of effects and mortality are made over a defined period.

Materials:

- Test substance (**m-PEG7-t-butyl ester**)
- Experimental animals (e.g., Wistar rats)
- Vehicle for administration (e.g., corn oil or water)
- Oral gavage needles
- Animal caging and husbandry supplies

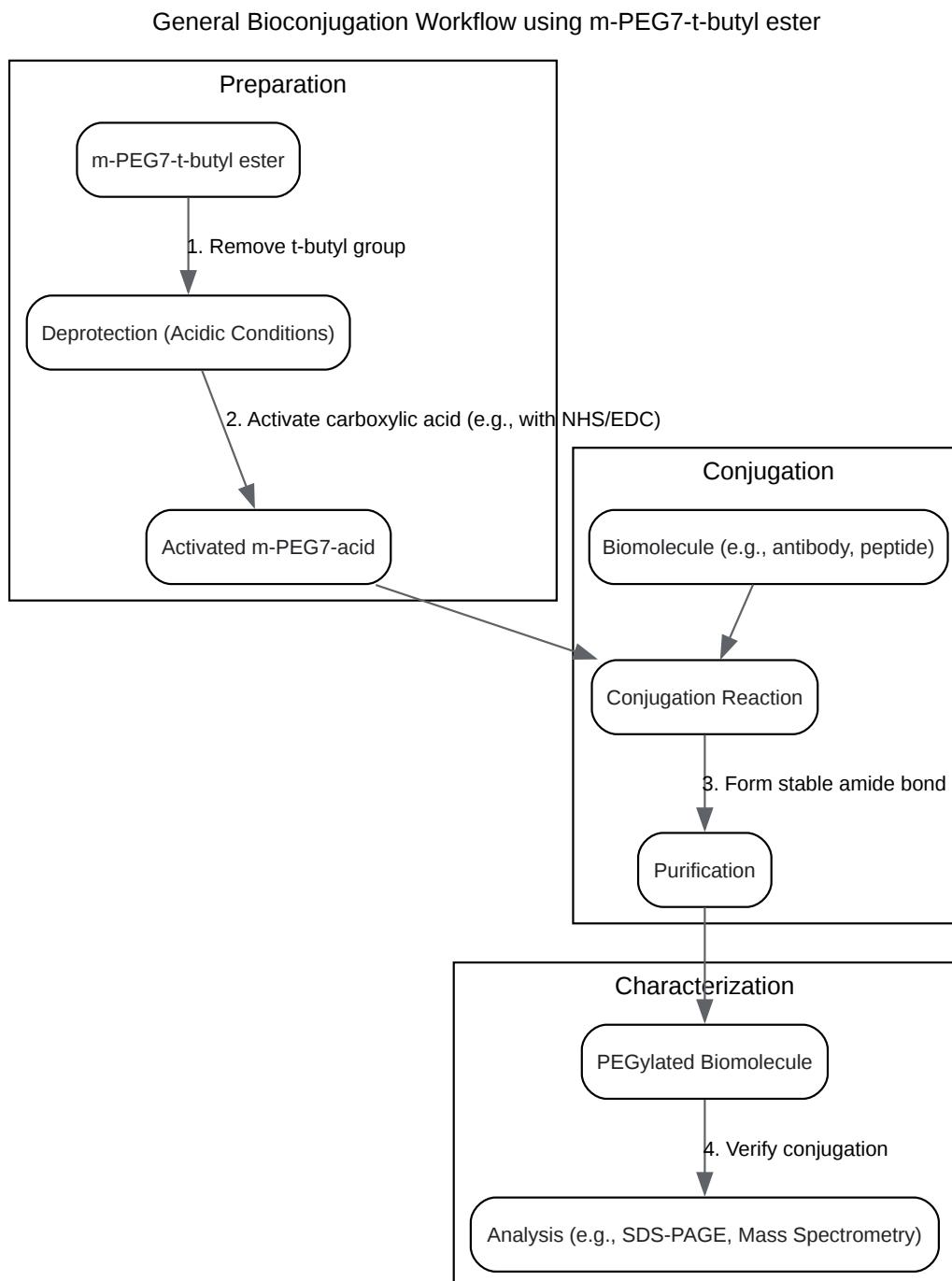
Procedure:

- Animal Acclimatization: Acclimate animals to laboratory conditions for at least 5 days prior to the study.
- Dose Preparation: Prepare the test substance in the selected vehicle to the desired concentration.
- Administration: Administer a single oral dose of the test substance to the animals using a gavage needle. A control group should receive the vehicle alone.
- Observation: Observe the animals for mortality, clinical signs of toxicity, and changes in body weight at regular intervals for at least 14 days.
- Necropsy: At the end of the observation period, perform a gross necropsy on all animals.
- Data Analysis: Analyze the data to determine the LD50 (median lethal dose) and identify any signs of toxicity.

Visualizations

General Workflow for Bioconjugation

The following diagram illustrates a typical workflow for using a heterobifunctional PEG linker like **m-PEG7-t-butyl ester** in bioconjugation.

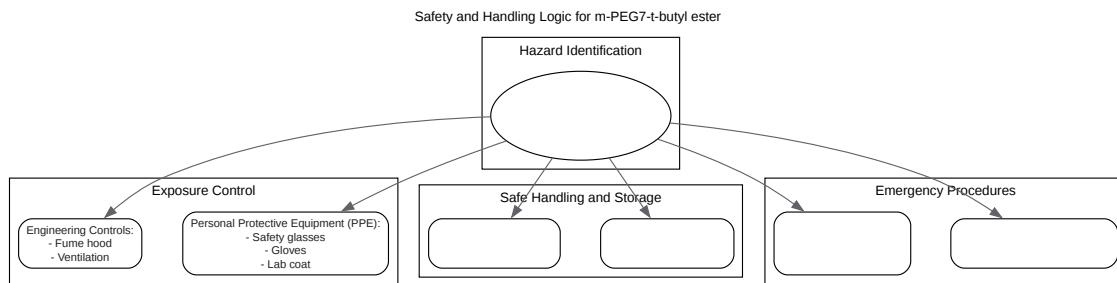


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Caption: Bioconjugation workflow with **m-PEG7-t-butyl ester**.

Safety and Handling Precautions

This diagram outlines the logical relationship between hazard identification and the corresponding safety precautions.

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Caption: Logical flow of safety precautions for **m-PEG7-t-butyl ester**.

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